

Application Note: Critical Evalu

Author:

Compound of Interest

Compound Name: 1-(4-Fluorobenzoyl)cyclopropanecarboxylic acid
CAS No.: 1191284-11-3
Cat. No.: B1512021

Target Audience: Researchers, Process Chemists, and Drug Development Professionals Document Type: Technical Guide & Validated Protocol

Executive Summary & Precursor Evaluation

This application note addresses the proposed synthesis of the hypolipidemic agent Ciprofibrate (2-[4-(2,2-dichlorocyclopropyl)phenoxy]-2-methylprop

Critical Scientific Assessment: As a self-validating chemical system, it is imperative to state that **1-(4-Fluorobenzoyl)cyclopropanecarboxylic acid** i

- Structural Mismatch: The proposed precursor contains a standard cyclopropane ring attached to a carbonyl carbon, whereas Ciprofibrate requires i
- Thermodynamic Barrier: Converting the 1-carboxycyclopropyl framework into a 2,2-dichlorocyclopropyl ether core would require breaking stable C-

To maintain rigorous scientific integrity and provide actionable intelligence, this guide pivots to detail the validated, industry-standard synthetic route fr

The Validated Industrial Pathway (Expertise & Causality)

The scalable synthesis of Ciprofibrate relies on a 5-step workflow designed to maximize para-selectivity and minimize hazardous reagents[2],[3].

Causality Behind Experimental Choices:

- Friedel-Crafts Acylation (Steric Control): Instead of using standard acetyl chloride, the protocol utilizes a long-chain acyl chloride (e.g., octanoyl chl reducing ortho-isomer impurities from ~1.0% down to <0.2%[2].
- Baeyer-Villiger Oxidation (Safety & Scalability): Traditional oxidations use liquid peracetic acid, which poses severe thermal runaway risks. This pro scalable[3].
- The Bargellini Reaction (Atom Economy): The final installation of the 2-methylpropanoic acid (fibrate) tail is achieved via the Bargellini reaction. By This cascade reaction avoids the use of toxic and expensive α -bromoisobutyrate, completing the synthesis in a single, high-yield step[4].

Synthetic Workflow Visualization

Validated 5-step industrial synthesis of Ciprofibrate from styrene via the Bargellini reaction.

Quantitative Data Presentation

Table 1: Optimized Reaction Parameters and Quality Metrics for Ciprofibrate Synthesis

Reaction Step	Reagents & Catalysts	Temp (°C)
1. Cyclopropanation	Styrene, CHCl ₃ , NaOH, PTC	40–45
2. FC Acylation	Int-1, Octanoyl Chloride, AlCl ₃	30–35
3. BV Oxidation	Int-2, Urea-H ₂ O ₂ , AcOH	35–45
4. Hydrolysis	Int-3, NaOH, EtOH	Reflux
5. Bargellini Rxn	Int-4, Acetone, CHCl ₃ , NaOH	Reflux

Experimental Protocol: One-Pot Bargellini Synthesis of Ciprofibrate

This protocol details the critical final step (Step 5) converting 4-(2,2-dichlorocyclopropyl)phenol to Ciprofibrate[5],[1].

Materials Required:

- 4-(2,2-dichlorocyclopropyl)phenol: 1.0 equivalent (e.g., 8.0 g, 0.0356 mol)
- Sodium Hydroxide (NaOH) pellets: 8.0 equivalents (11.2 g, 0.28 mol)
- Chloroform (CHCl₃): 3.0 equivalents (11.0 g)
- Acetone (Serves as reactant and solvent): 350 mL

Step-by-Step Methodology:

- System Preparation: Charge a clean, dry round-bottom flask equipped with a magnetic stirrer, reflux condenser, and dropping funnel with 4-(2,2-dic
- Base Addition: Carefully add the NaOH pellets to the chilled solution. Stir vigorously for 10 minutes to ensure uniform dispersion.
- Chloretone Generation: Slowly add chloroform dropwise via the dropping funnel over 30 minutes. Critical Causality: The internal temperature must
- Cascade Reaction (Reflux): Remove the ice bath. Stir the mixture at room temperature for 5 minutes, then transfer to a steam bath or heating man
- In-Process Control (IPC) & Self-Validation: Withdraw a 0.1 mL aliquot, quench in dilute HCl, extract with ethyl acetate, and analyze via HPLC. The
- Work-up & Acidification: Concentrate the reaction mixture in vacuo to recover excess acetone. Cool the residual gum to ≤10 °C and slowly acidify v
- Extraction & Purification: Partition the acidified mixture with ethyl acetate (3 × 100 mL). Combine the organic layers, wash with saturated brine, dry
- Crystallization: Recrystallize the crude product using a mixed solvent system of toluene and n-hexane (1:1 v/v). Filter and dry the crystals under va
- Final Validation: Confirm API identity via Melting Point (Target: 114–116 °C) and Mass Spectrometry (EI+: m/z 289 [M+H]⁺).

References[2] Synthetic method of ciprofibrate - CN103613498A, Google Patents. /
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